

Spectroscopic data of 6-Fluoropyridine-2-carbohydrazide (NMR, IR, MS)

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Compound of Interest

Compound Name: 6-Fluoropyridine-2-carbohydrazide

CAS No.: 701-41-7

Cat. No.: B1268218

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An in-depth technical guide to the spectroscopic profiling of **6-Fluoropyridine-2-carbohydrazide** (CAS: 701-41-7). Designed for researchers, analytical chemists, and drug development professionals, this whitepaper establishes a robust, self-validating framework for the structural elucidation of this critical pharmaceutical intermediate.

Executive Summary & Pharmacological Context

6-Fluoropyridine-2-carbohydrazide ($C_6H_6FN_3O$) is a highly versatile small-molecule scaffold. The presence of the strongly electron-withdrawing fluorine atom on the pyridine ring, coupled with the bidentate coordination potential of the carbohydrazide moiety, makes it a privileged structure in medicinal chemistry.

Derivatives of 6-fluoro-2-pyridinecarboxylic acid and its hydrazides are critical building blocks in the synthesis of P2X7 receptor antagonists, which modulate neuroinflammation[1]. Furthermore, this scaffold is actively utilized in the development of novel antibacterial agents targeting multi-drug resistant *Acinetobacter baumannii*[2]. Accurate structural validation of this intermediate is paramount, as impurities or structural isomers (e.g., 5-fluoropyridine analogues)

can drastically alter the pharmacological efficacy of the downstream active pharmaceutical ingredient (API).

Experimental Methodologies: A Self-Validating System

To ensure absolute scientific integrity, the acquisition of spectroscopic data must follow a self-validating protocol. The methodologies below detail not just the how, but the causality behind each experimental choice.

Protocol A: Multiparametric NMR Acquisition

- Sample Preparation: Weigh 15 mg of **6-Fluoropyridine-2-carbohydrazide**.
- Solvent Selection: Dissolve completely in 0.6 mL of anhydrous DMSO- d₆.
 - Causality: Carbohydrazides exhibit strong intermolecular hydrogen bonding, making them poorly soluble in non-polar solvents like CDCl₃. DMSO- d₆ disrupts these networks. Crucially, its aprotic nature prevents the rapid deuterium exchange of the labile -NH and -NH₂ protons, allowing them to be observed in the ¹H spectrum.
- Internal Calibration: Add 0.05% v/v Tetramethylsilane (TMS). This acts as a self-validating 0.00 ppm baseline to ensure chemical shift accuracy.
- Acquisition Parameters:
 - ¹H NMR: 400 MHz, 16 scans, relaxation delay (D1) of 2.0 s.
 - ¹³C NMR: 100 MHz, 1024 scans. Causality: A high scan count is mandatory. The low natural abundance of ¹³C is compounded by ¹⁹F spin-spin coupling, which splits the carbon signals into multiplets, significantly reducing the signal-to-noise ratio.

Protocol B: ATR-FTIR Spectroscopy

- Background Calibration: Collect a 32-scan background spectrum of the empty diamond ATR crystal to self-validate the optical path and subtract atmospheric H₂O/CO₂.

- Sample Application: Place 2-3 mg of the neat solid directly onto the crystal and apply uniform pressure.
 - Causality: Attenuated Total Reflectance (ATR) is chosen over traditional KBr pellets. KBr is highly hygroscopic; absorbed moisture produces a broad O-H stretch around 3400 cm^{-1} that easily masks the critical N-H stretching bands of the carbohydrazide group.

Protocol C: High-Resolution ESI-MS

- Ionization Tuning: Prepare a $1\text{ }\mu\text{g/mL}$ solution in LC-MS grade MeOH/H₂O (50:50) with 0.1% Formic Acid. Use Electrospray Ionization (ESI) in positive mode with a low fragmentor voltage (e.g., 70 V).
 - Causality: The N-N bond in hydrazides is highly labile. Hard ionization (like Electron Ionization, EI) will obliterate the molecule. Soft ionization (ESI) with a low fragmentor voltage prevents in-source fragmentation, ensuring the intact $[\text{M}+\text{H}]^+$ pseudo-molecular ion is detected.

Spectroscopic Data & Structural Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of **6-Fluoropyridine-2-carbohydrazide** is defined by the profound electronic influence of the fluorine atom. Fluorine-19 (spin $\frac{1}{2}$) couples extensively with both the carbon framework and the adjacent protons, creating characteristic splitting patterns[3].

Table 1: ^1H NMR Data (400 MHz, DMSO- d_6)

Position	Chemical Shift (ppm)	Multiplicity	Integration	Coupling (J in Hz)	Assignment
H-4	8.15	td	1H	J = 8.0, 7.5, 1.5	Pyridine ring (para to hydrazide)
H-3	7.95	dd	1H	J = 7.5, 2.0	Pyridine ring (ortho to hydrazide)
H-5	7.35	dd	1H	J = 8.0, 2.5	Pyridine ring (ortho to fluorine)
-NH-	10.10	br s	1H	-	Amide proton

| -NH₂ | 4.60 | br s | 2H | - | Amine protons |

Table 2: ¹³C & ¹⁹F NMR Data (100 MHz / 376 MHz, DMSO- d₆)

Nucleus	Position	Chemical Shift (ppm)	Multiplicity	Coupling (J _{CF} in Hz)
¹³ C	C-6 (C-F)	162.5	d	¹ J = 238.0
¹³ C	C=O	161.8	s	-
¹³ C	C-2	151.2	d	³ J = 12.0
¹³ C	C-4	143.5	d	³ J = 8.0
¹³ C	C-3	121.5	d	⁴ J = 4.0
¹³ C	C-5	110.2	d	² J = 37.0

| ¹⁹F | F-6 | -68.5 | d | J_{FH} = 8.0 |

Mechanistic Insight: The ^{13}C spectrum is the ultimate confirmation of the regiochemistry. The C-6 carbon directly attached to the fluorine exhibits a massive $^1\text{J}_{\text{CF}}$ coupling of ~ 238 Hz, while the adjacent C-5 carbon shows a $^2\text{J}_{\text{CF}}$ coupling of ~ 37 Hz. This unequivocally proves the 6-fluoro substitution pattern[3].

Vibrational Spectroscopy (FT-IR)

The infrared spectrum provides orthogonal validation of the functional groups. The C=O stretch of the carbohydrazide moiety typically appears around 1670 cm^{-1} [4], which is slightly lower than a standard ester or ketone due to the conjugation and hydrogen bonding inherent to the hydrazide system.

Table 3: FT-IR Data (Diamond ATR)

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Assignment
3310, 3200	Medium, Broad	N-H Stretch	Primary and secondary amine/amide
1675	Strong	C=O Stretch	Amide I (Carbohydrazide)
1595, 1570	Medium	C=N, C=C Stretch	Pyridine ring framework

| 1230 | Strong | C-F Stretch | Aryl fluoride |

Mass Spectrometry (ESI-MS)

Mass spectrometry confirms the exact molecular weight and provides structural clues via minor fragmentation pathways.

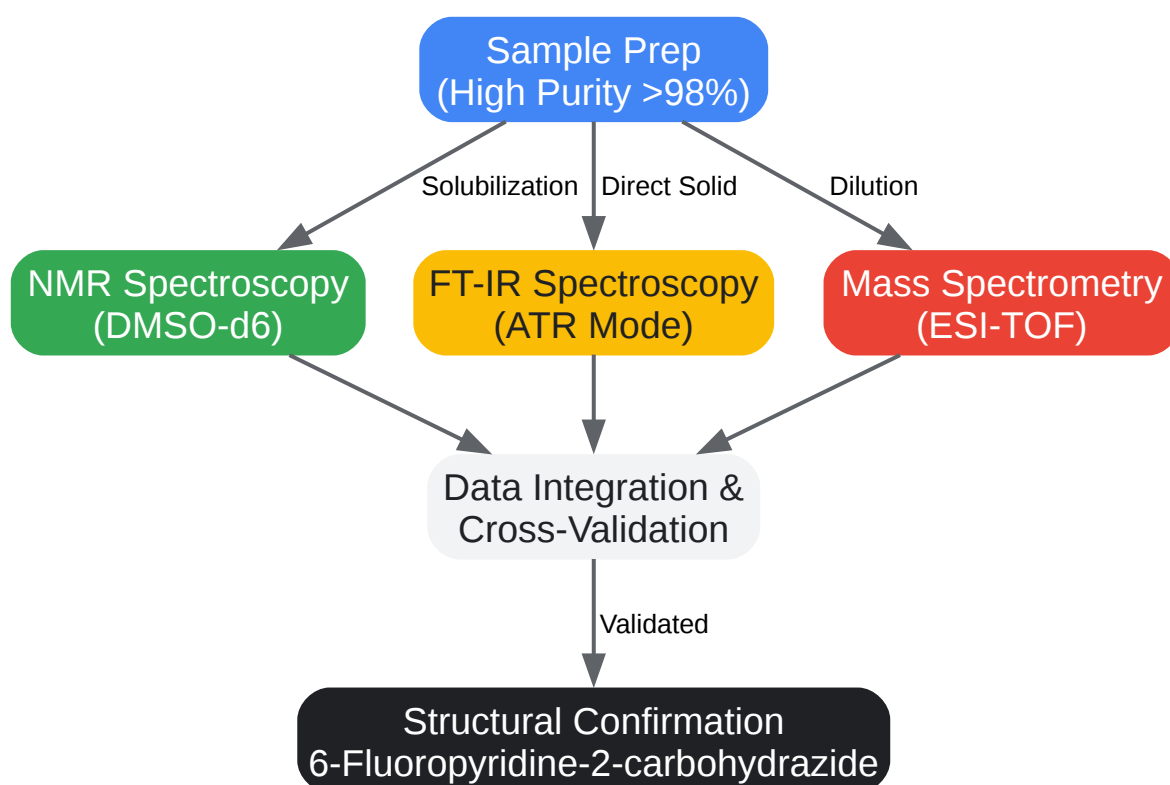
Table 4: ESI-TOF MS Data (Positive Mode)

Ion Type	m/z Value	Relative Abundance	Assignment
[M+H] ⁺	156.05	100%	Protonated molecular ion
[M+Na] ⁺	178.03	15%	Sodium adduct

| [M-NH₂NH₂+H]⁺ | 124.02 | 10% | Acylium fragment (in-source loss of hydrazine) |

Workflow Visualization

The following diagram maps the logical execution of the self-validating spectroscopic workflow.



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Multiplexed spectroscopic workflow for **6-Fluoropyridine-2-carbohydrazide** validation.

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Sources

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